

Technical Guide: Chemical Structure and Properties of Latrunculone B

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Compound of Interest

Compound Name: Latrunculone B

Cat. No.: B1263126

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Part 1: Executive Technical Summary[1]

Latrunculone B is a macrocyclic alkaloid and a naturally occurring oxidation product of Latrunculin B. Isolated primarily from marine sponges of the genera *Latrunculia*, *Negombata*, and *Cacospongia*, it belongs to the latrunculin chemotype—a class of toxins renowned for their ability to sequester monomeric G-actin, thereby inhibiting actin polymerization.[1]

While Latrunculin A and B are the industry standards for cytoskeletal disruption, **Latrunculone B** represents a critical structural analog (the C-15 ketone variant) that offers unique insights into the structure-activity relationship (SAR) of the pharmacophore. Understanding its properties is essential for researchers developing next-generation antibody-drug conjugates (ADCs) or studying actin dynamics in complex cellular matrices.[1]

Property	Specification
IUPAC Name	(4R)-4-[(1R,4Z,8Z,10S,13R)-5,10-dimethyl-3,15-dioxo-2,14-dioxabicyclo[11.3.1]heptadeca-4,8-dien-15-yl]-1,3-thiazolidin-2-one
Common Name	Latrunculone B
Chemical Formula	C ₂₀ H ₂₇ NO ₅ S
Molecular Weight	393.50 g/mol
Parent Compound	Latrunculin B (C ₂₀ H ₂₇ NO ₅ S + 2H)
Primary Target	G-Actin (ATP-binding cleft)
Solubility	DMSO (>10 mM), Ethanol; Insoluble in water

Part 2: Chemical Structure & Stereochemistry[1][4]

Structural Architecture

Latrunculone B retains the core architecture of the latrunculin family but features a distinct oxidation state.[1]

- **Macrolide Ring:** A 14-membered bicyclic lactone ring fused to a tetrahydropyran moiety.[1]
- **Thiazolidinone Side Chain:** A 2-thiazolidinone ring attached to the macrocycle, which is crucial for hydrogen bonding within the actin nucleotide-binding cleft.[1]
- **The "One" Modification:** Unlike Latrunculin B, which possesses a secondary hydroxyl group at C-15, **Latrunculone B** features a ketone at this position.[1] This oxidation results in the loss of two hydrogen atoms and a reduction in molecular weight by approximately 2 Da.[1]

Spectroscopic Identification (NMR Signatures)

In a drug discovery workflow, distinguishing **Latrunculone B** from its alcohol precursor is critical.[1] The following NMR shifts are diagnostic:

Nucleus	Latrunculin B (Alcohol)	Latrunculone B (Ketone)	Structural Insight
^{13}C NMR (C-15)	~71.0 ppm (d)	~210.0 ppm (s)	Diagnostic carbonyl signal replaces carbinol.[1]
^1H NMR (H-15)	~3.80 ppm (m)	Absent	Loss of the methine proton alpha to the hydroxyl.[1]
^{13}C NMR (C-17)	~169.0 ppm	~169.0 ppm	Ester carbonyl remains relatively unchanged.[1]

“

Expert Insight: When analyzing crude sponge extracts via LC-MS, look for the mass shift.

*Latrunculin B presents as $[M+\text{Na}]^+$ at m/z 418, whereas **Latrunculone B** appears at 416.[1]*

Part 3: Biological Mechanism of Action[1]

Actin Sequestration Pathway

Latrunculone B functions as a G-actin sequestering agent.[1][2] Unlike stabilizing agents (e.g., phalloidin) or filament severing agents (e.g., cytochalasins), latrunculins bind 1:1 to monomeric actin (G-actin) near the nucleotide-binding cleft.[1][2]

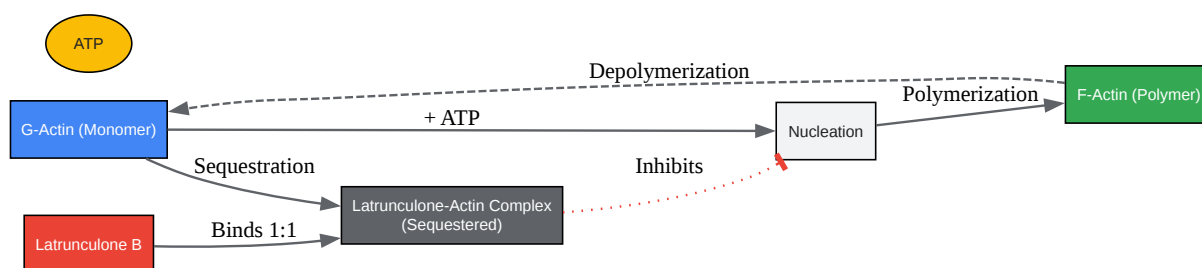
Mechanism:

- Binding: The thiazolidinone moiety inserts into the cleft between subdomains I and III of ATP-actin.[1]
- Allosteric Lock: This binding prevents the nucleotide exchange required for polymerization.[1]

- Depolymerization: By lowering the pool of available G-actin, the critical concentration () for polymerization is not met, leading to rapid disassembly of F-actin filaments (stress fibers).[1]

Visualization of Pathway

The following diagram illustrates the inhibitory pathway of **Latrunculone B** compared to normal actin cycling.[1]



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Caption: **Latrunculone B** sequesters G-actin monomers, preventing nucleation and causing net depolymerization of the cytoskeleton.[1][2]

Part 4: Experimental Protocols

Isolation from Marine Sponges (*Cacospongia mycofijiensis*)

Latrunculone B is often co-isolated with Latrunculin A and B. A high-throughput (HT) purification strategy is recommended to separate these analogs.[1]

Protocol:

- Extraction: Macerate sponge tissue (wet weight) in MeOH:CH₂Cl₂ (1:1). Sonicate for 20 mins.

- Partitioning: Decant solvent, evaporate to dryness.[\[1\]](#) Partition residue between Hexanes and 90% MeOH(aq).[\[1\]](#) Discard Hexanes (lipids).[\[1\]](#)
- Flash Chromatography: Subject the MeOH fraction to C18 Vacuum Liquid Chromatography (VLC). Elute with a gradient of H₂O:MeOH (100:0 to 0:100).[\[1\]](#)
- HPLC Purification (Critical Step):
 - Column: Phenomenex Luna C18(2) (5 µm, 250 x 10 mm).[\[1\]](#)
 - Mobile Phase: Isocratic 55% Acetonitrile / 45% H₂O.[\[1\]](#)
 - Flow Rate: 2.0 mL/min.[\[1\]](#)
 - Detection: UV at 220 nm and ELSD.[\[1\]](#)
 - Retention: Latrunculin B elutes first, followed closely by **Latrunculone B** (due to slightly lower polarity of the ketone).[\[1\]](#)

In Vitro Actin Inhibition Assay

To quantify the potency of **Latrunculone B** relative to Latrunculin A/B.[\[1\]](#)

Reagents:

- Purified Rabbit Muscle Actin (>95%).[\[1\]](#)
- Pyrene-labeled Actin (10% doping).[\[1\]](#)
- General Actin Buffer (5 mM Tris-HCl pH 8.0, 0.2 mM CaCl₂).[\[1\]](#)

Workflow:

- Preparation: Dilute **Latrunculone B** in DMSO to 100X final concentration.
- Incubation: Mix 2 µM G-actin (10% Pyrene-labeled) with **Latrunculone B** (0.1 - 10 µM) in G-buffer. Incubate 10 min at 25°C.
- Induction: Add 10X Polymerization Buffer (500 mM KCl, 20 mM MgCl₂, 10 mM ATP).[\[1\]](#)

- Measurement: Monitor fluorescence (Ex 365 nm / Em 407 nm) for 30 mins.
- Analysis: The decrease in fluorescence plateau compared to DMSO control indicates inhibition.[\[1\]](#)

Part 5: Comparative Data Analysis

The following table summarizes the key differences between the primary latrunculin analogs.

Compound	C-15 Substituent	MW (Da)	Relative Potency (Actin)	Stability
Latrunculin A	Hydroxyl (Diene system)	421.5	++++ (High)	Moderate
Latrunculin B	Hydroxyl (Monoene)	395.5	+++ (Med-High)	Low (Unstable in serum)
Latrunculone B	Ketone	393.5	++ (Medium)	Low

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*Note: While **Latrunculone B** is active, the ketone moiety can make the macrocycle more susceptible to nucleophilic attack or metabolic degradation compared to the parent alcohol.*[\[1\]](#)

References

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